

Personal protective equipment for handling 2,3-Diethyl-5-methylpyrazine-13C2

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Compound of Interest

Compound Name: 2,3-Diethyl-5-methylpyrazine-13C2

Cat. No.: B12375662

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Essential Safety and Handling Guide for 2,3-Diethyl-5-methylpyrazine-13C2

This guide provides immediate and essential safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **2,3-Diethyl-5-methylpyrazine-13C2**. The following procedures are designed to ensure the safe handling and disposal of this compound in a laboratory setting.

Chemical and Physical Properties

Property	Value
Chemical Formula	C ₇ ¹³ C ₂ H ₁₄ N ₂
Molecular Weight	152.22 g/mol
Appearance	Not specified, likely a liquid
Boiling Point	Not specified
Flash Point	74 °C / 165.2 °F[1]
Density	0.949 g/mL at 25 °C

Hazard Identification and Personal Protective Equipment (PPE)

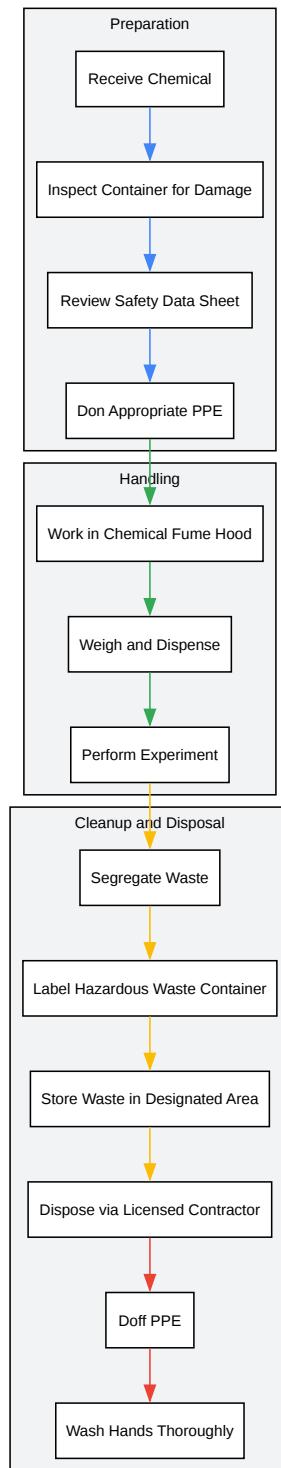
2,3-Diethyl-5-methylpyrazine is classified as a combustible liquid and is harmful if swallowed, in contact with skin, or if inhaled. Appropriate personal protective equipment is mandatory to minimize exposure.

Hazard	Required PPE
Inhalation	NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) should be used. All handling of this compound must be conducted within a certified chemical fume hood. [2]
Skin Contact	Chemical-resistant gloves (nitrile or chloroprene are recommended) and a flame-resistant lab coat or chemical-resistant coveralls should be worn. [2] [3]
Eye Contact	ANSI Z87.1-compliant safety goggles or a face shield if there is a splash hazard. [2]
Ingestion	Do not eat, drink, or smoke in laboratory areas. Wash hands thoroughly after handling.

Experimental Workflow and Handling Protocol

The following diagram outlines the standard operating procedure for the safe handling of **2,3-Diethyl-5-methylpyrazine-13C2** from receipt to disposal.

Workflow for Handling 2,3-Diethyl-5-methylpyrazine-13C2

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Safe Handling Workflow

Detailed Experimental Protocol for Safe Handling

- Preparation:

- Before handling, thoroughly review the Safety Data Sheet (SDS) for 2,3-Diethyl-5-methylpyrazine.
- Ensure a certified chemical fume hood is available and functioning correctly.
- Assemble all necessary PPE as outlined in the table above.
- Inspect the chemical container for any signs of damage or leakage upon receipt.

- Handling:

- Don all required PPE before opening the container.
- Conduct all manipulations, including weighing and dispensing, within the chemical fume hood to minimize inhalation exposure.
- Use appropriate tools and techniques to avoid spills and splashes.
- Keep the container tightly closed when not in use.

- Spill and Emergency Procedures:

- In case of a small spill, absorb the material with an inert, non-combustible absorbent material (e.g., sand, earth) and place it in a sealed container for disposal.
- For larger spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) office.
- In case of skin contact, immediately wash the affected area with soap and plenty of water while removing contaminated clothing.[\[1\]](#)
- In case of eye contact, rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[\[1\]](#)

- If inhaled, move to fresh air. If not breathing, give artificial respiration.[\[1\]](#)

Disposal Plan

Proper disposal of **2,3-Diethyl-5-methylpyrazine-13C2** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Containerization

Waste Type	Container and Labeling
Solid Waste	Place contaminated items (e.g., gloves, weighing paper, pipette tips) in a dedicated, leak-proof, and clearly labeled hazardous waste container. [2]
Liquid Waste	Collect all liquid waste containing the compound in a dedicated, sealed, and labeled hazardous waste container. Use secondary containment for liquid waste solutions. [2]
Empty Containers	Triple rinse empty containers with a suitable solvent. Collect the rinsate as hazardous waste. [2]

Disposal Methodology

The primary and recommended method for the disposal of **2,3-Diethyl-5-methylpyrazine-13C2** and any contaminated materials is incineration by a licensed hazardous waste disposal facility.[\[2\]](#) Do not dispose of this chemical via standard laboratory drains or in regular trash.[\[2\]](#)

Step-by-Step Disposal Procedure:

- Segregation: Isolate all waste materials contaminated with **2,3-Diethyl-5-methylpyrazine-13C2** from other waste streams.
- Labeling: Clearly label the hazardous waste container with the full chemical name, the words "Hazardous Waste," and the primary hazards ("Toxic," "Irritant," "Environmental Hazard").[\[2\]](#)

- Storage: Keep the hazardous waste container securely sealed at all times, except when adding waste. Store the container in a designated, well-ventilated, and secure satellite accumulation area within the laboratory.[2]
- Pickup: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Do not allow hazardous waste to accumulate in the laboratory for extended periods.[2]

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